

Best practices for storing and handling 2-Chloroquinolin-5-ol

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Compound of Interest

Compound Name: 2-Chloroquinolin-5-ol

Cat. No.: B179666

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Technical Support Center: 2-Chloroquinolin-5-ol

This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions for storing and handling **2-Chloroquinolin-5-ol**.

Best Practices for Storage and Handling

Proper storage and handling of **2-Chloroquinolin-5-ol** are crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

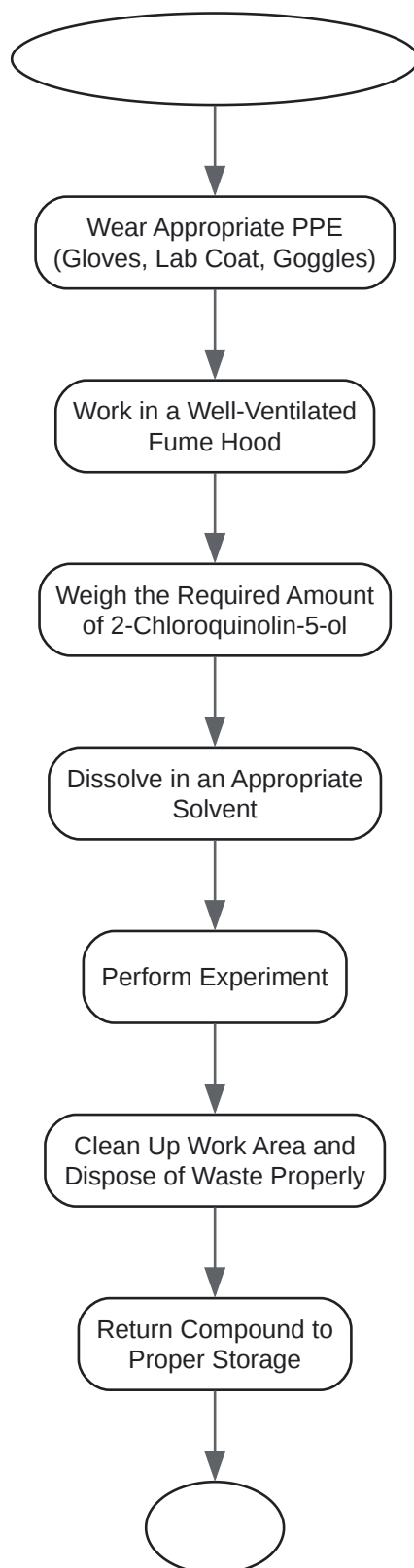
Storage Recommendations

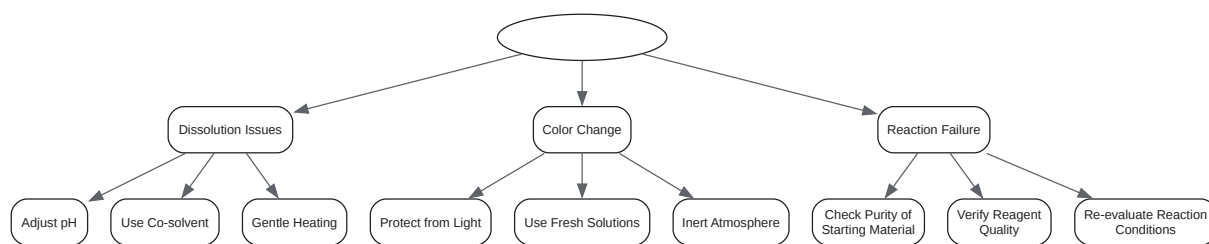
To maintain the stability and purity of **2-Chloroquinolin-5-ol**, it is recommended to store it in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} Protect the compound from light and moisture, as these can contribute to its degradation.^[3] For long-term storage, refrigeration at 2-8°C in an inert atmosphere is advisable.^[4]

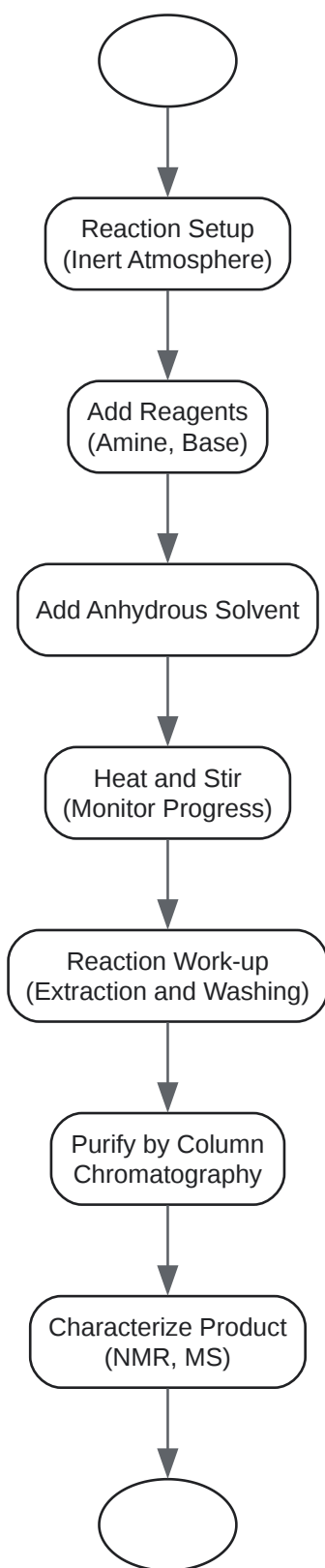
Handling Procedures

When handling **2-Chloroquinolin-5-ol**, always use appropriate personal protective equipment (PPE) to minimize exposure. This includes chemical-resistant gloves, a lab coat, and eye protection such as safety goggles.^{[1][2]} All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or fumes.^{[1][2]} Avoid direct contact with skin and eyes.^{[1][2]} After handling, wash hands thoroughly.^{[1][2]}

Safe Handling Workflow







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